

Monitoring Kinase Purification Fractions with Syntide-2: Application Notes and Protocols

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Compound of Interest

Compound Name: Syntide-2

Cat. No.: B1682854

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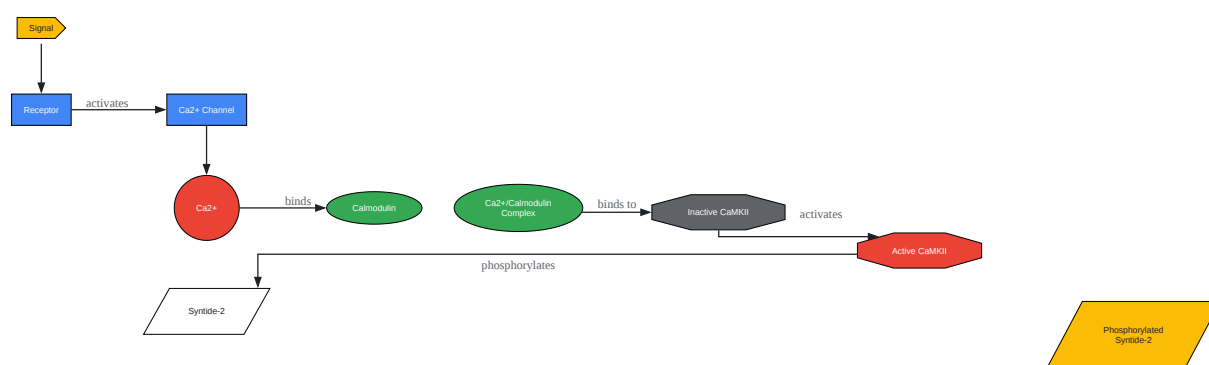
Introduction

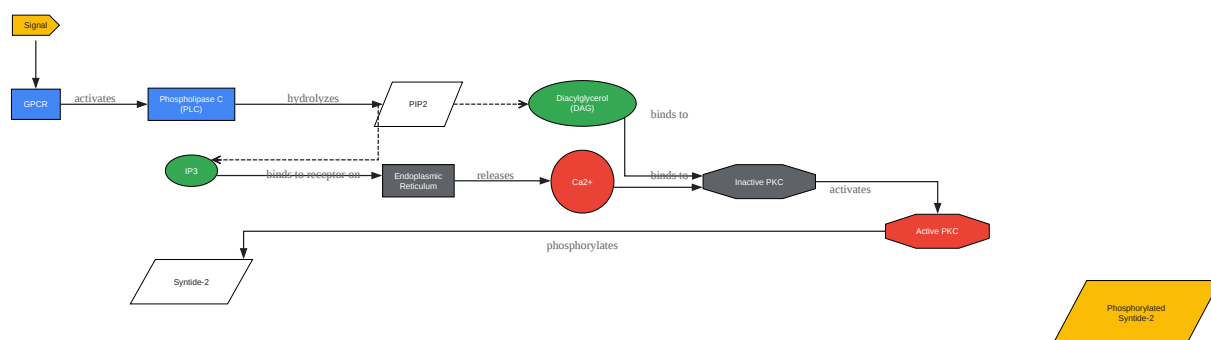
Syntide-2 is a synthetic peptide that serves as a versatile substrate for several serine/threonine kinases, most notably Calcium/calmodulin-dependent protein kinase II (CaMKII) and Protein Kinase C (PKC).[1][2] Its sequence, PLARTLSVAGLPGKK, is derived from the phosphorylation site 2 on glycogen synthase.[1][2] Due to its specificity, **Syntide-2** is a valuable tool for monitoring the activity of these kinases during purification from cell lysates or tissue homogenates. This document provides detailed protocols for using **Syntide-2** in both radioactive and non-radioactive kinase assays to identify active fractions from chromatography columns.

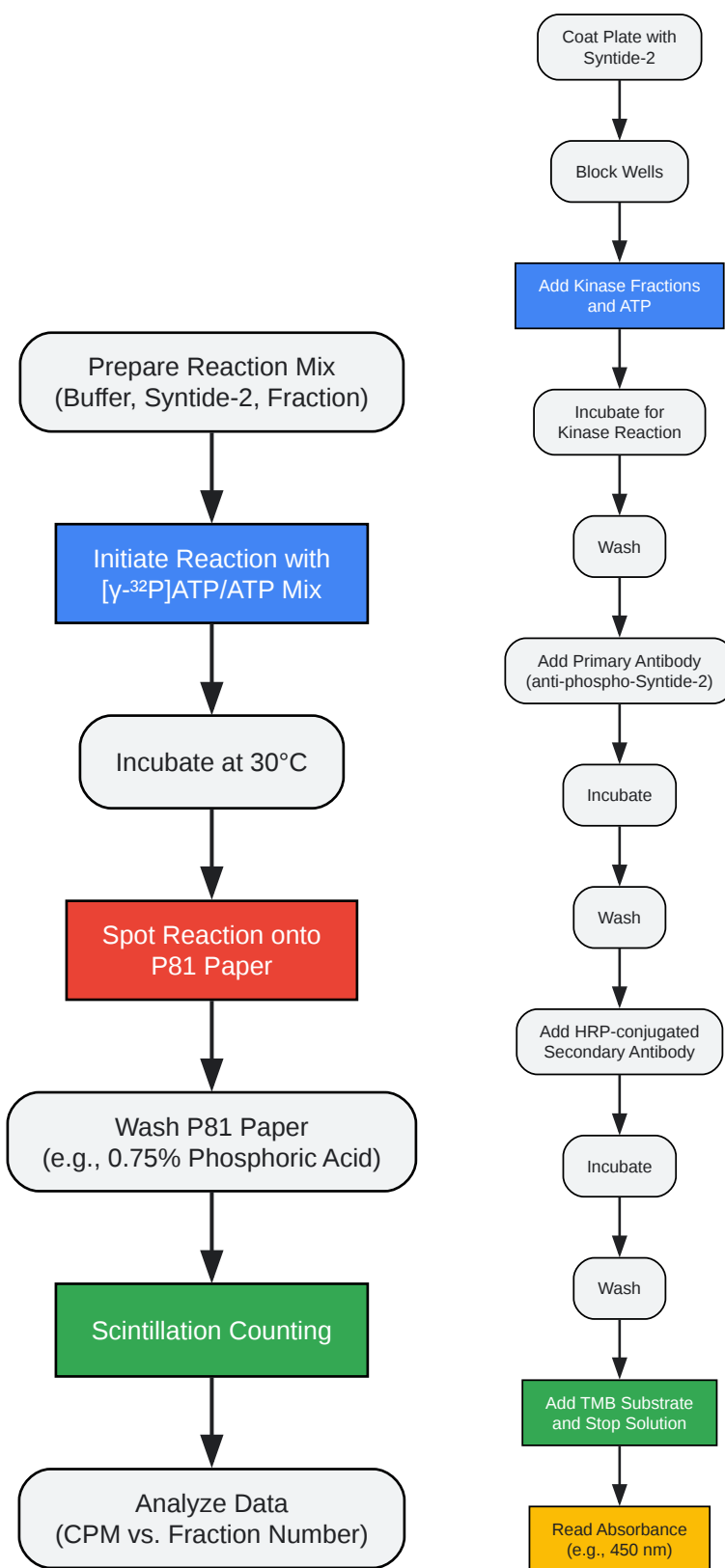
Syntide-2 is an excellent substrate for CaMKII and a good substrate for PKC.[2] While other kinases such as phosphorylase kinase and myosin light chain kinase can phosphorylate **Syntide-2**, their efficiency is significantly lower.[2] This relative specificity makes **Syntide-2** a practical choice for tracking CaMKII and PKC activity during the purification process, where a rapid and reliable assay is essential for pooling the correct fractions for downstream applications.

Signaling Pathways of Key Kinases Utilizing Syntide-2

Understanding the activation pathways of kinases that phosphorylate **Syntide-2** is crucial for designing and interpreting experiments. Below are simplified diagrams of the activation pathways for CaMKII and PKC.







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References

- 1. Syntide 2, CaMKII Substrate - Echelon Biosciences [echelon-inc.com]
- 2. lifetein.com [lifetein.com]
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